

Personal protective equipment for handling Ro 14-1761

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro 14-1761

Cat. No.: B1679442

[Get Quote](#)

Essential Safety and Handling Guide for Ro 14-1761

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **Ro 14-1761**. Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Hazard Identification and Chemical Properties

Ro 14-1761 is a third-generation cephalosporin with antibacterial activity.^{[1][2][3][4][5]} While its primary application is in research, it is crucial to handle it with care due to its potential hazards.

Primary Hazards:

- Harmful if swallowed: Acute oral toxicity (Category 4).^[6]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects (Category 1).^[6]

Chemical and Physical Properties	Data
Synonyms	Ro-14-1761[7]
Molecular Formula	C17H16N8O7S3[1][6]
Molecular Weight	540.55 g/mol [1][6]
Appearance	Solid[6]
CAS Number	82502-19-0[1][6]
Storage Conditions	Powder: -20°C for 2 years. In DMSO: -80°C for 6 months, 4°C for 2 weeks.[1]
Solubility	No data available[6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Ro 14-1761** to minimize exposure.[6]

- Eye Protection: Safety goggles with side-shields are required.[6]
- Hand Protection: Wear protective gloves. For handling hazardous drugs, OSHA recommends wearing two pairs of gloves.[8]
- Body Protection: An impervious lab coat or disposable gown is necessary. Ensure it has a solid front, long sleeves, and tight-fitting cuffs.[6][8]
- Respiratory Protection: Use a suitable respirator, especially when handling the powder form to avoid dust and aerosol formation.[6] Work should be conducted in an area with appropriate exhaust ventilation.[6]

Handling and Storage Procedures

Proper handling and storage are essential to maintain the integrity of the compound and ensure safety.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- All work with the solid form should be performed in a chemical fume hood or a ventilated enclosure to prevent inhalation of dust.

Storage:

- Keep the container tightly sealed.[\[6\]](#)
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[\[6\]](#)
- Recommended storage temperatures are -20°C for the powder and -80°C when in a solvent.[\[6\]](#)

Emergency Procedures

In case of accidental exposure or spillage, follow these procedures immediately.

- If Swallowed: Call a poison center or doctor immediately if you feel unwell. Rinse mouth.[\[6\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[6\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[\[6\]](#)
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[6\]](#)
- Spills:
 - Evacuate the area.

- Wear full personal protective equipment.[6]
- For solutions, absorb the spill with an inert, non-combustible material like diatomite or universal binders.[6]
- For powder spills, carefully sweep or scoop up the material, avoiding dust generation.
- Collect the spilled material and place it in a sealed container for disposal.[6]
- Decontaminate the spill area and equipment by scrubbing with alcohol.[6]

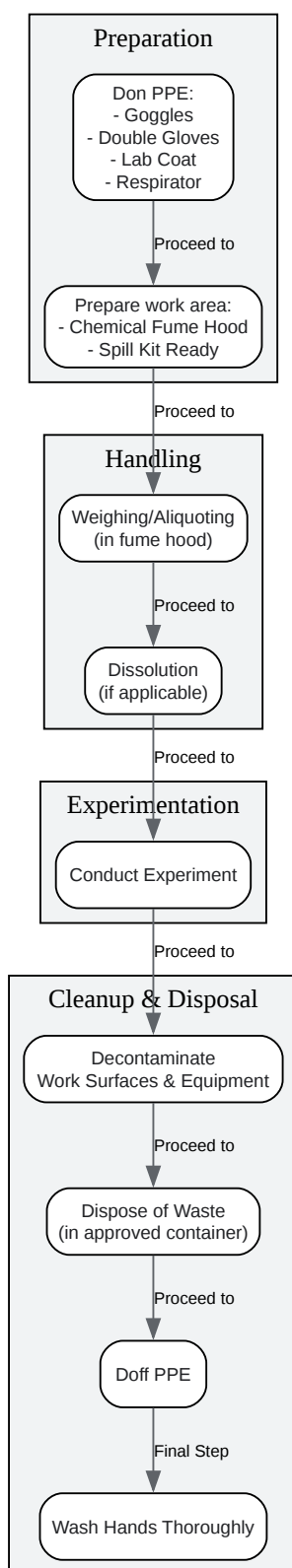
Disposal Plan

Proper disposal of **Ro 14-1761** and its containers is crucial to prevent environmental contamination.

- Dispose of the chemical waste and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- The container must be disposed of at an approved waste disposal plant.[6]
- Avoid release to the environment. Collect any spillage.[6]

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Ro 14-1761**, incorporating the necessary safety measures.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **Ro 14-1761**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ro 14-1761 Datasheet DC Chemicals [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Ro 14-1761|CAS 82502-19-0|DC Chemicals [dcchemicals.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Ro 14-1761|82502-19-0|MSDS [dcchemicals.com]
- 7. 82502-19-0_CAS号:82502-19-0_(6R,7R)-7-[[[(2E)-2-(2-amino-1,3-thiazol-4-yl)-2-hydroxyiminoacetyl]amino]-3-[(2-methyl-5,6-dioxo-1H-1,2,4-triazin-3-yl)sulfanylmethyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid - 化源网 [chemsrc.com]
- 8. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Ro 14-1761]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679442#personal-protective-equipment-for-handling-ro-14-1761]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com